

# An In-depth Technical Guide to 3-Iodo-4-methylbenzoic Acid

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## Compound of Interest

Compound Name: **3-Iodo-4-methylbenzoic acid**

Cat. No.: **B303332**

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This whitepaper provides a comprehensive technical overview of **3-Iodo-4-methylbenzoic acid**, a key intermediate in organic synthesis and pharmaceutical research. It details the compound's physicochemical properties, synthesis protocols, significant applications, and essential safety information. The document is intended to serve as a practical guide for professionals engaged in chemical research and drug discovery, offering detailed experimental procedures and structured data for ease of reference and application.

## Introduction

**3-Iodo-4-methylbenzoic acid**, with the Chemical Abstracts Service (CAS) number 82998-57-0, is a halogenated aromatic carboxylic acid. Structurally, it is a derivative of benzoic acid, featuring an iodine atom at the meta-position and a methyl group at the para-position relative to the carboxyl group. This unique substitution pattern makes it a valuable and versatile building block in organic chemistry. Its utility is particularly pronounced in the synthesis of complex organic molecules, including pharmaceutical intermediates and radiolabeling agents. This guide consolidates critical data and methodologies related to **3-Iodo-4-methylbenzoic acid** to support its effective use in a laboratory and developmental setting.

## Physicochemical and Structural Data

The fundamental properties of **3-Iodo-4-methylbenzoic acid** are summarized below. This data is essential for its handling, reaction setup, and analytical characterization. The compound typically appears as a beige to brown crystalline powder.

Property	Value	Reference
CAS Number	82998-57-0	
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	
Molecular Weight	262.04 g/mol	
Melting Point	210-212 °C (lit.)	
Boiling Point	355.2 ± 30.0 °C (at 760 mmHg, estimate)	
Density	1.867 ± 0.06 g/cm <sup>3</sup> (estimate)	
Solubility	Soluble in Methanol	
InChI Key	LDHMKANNXWUAK-UHFFFAOYSA-N	
SMILES String	Cc1ccc(cc1)C(O)=O	

## Synthesis of 3-Iodo-4-methylbenzoic Acid

The most commonly cited synthesis of **3-Iodo-4-methylbenzoic acid**

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